

Personal protective equipment for handling Isosakuranetin

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Compound of Interest

Compound Name: Isosakuranetin

Cat. No.: B191617

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Essential Safety and Handling Guide for Isosakuranetin

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Isosakuranetin**, a flavanone with diverse biological activities. Adherence to these procedures is essential to ensure a safe laboratory environment and maintain the integrity of your research.

Hazard Assessment and Personal Protective Equipment (PPE)

While some safety data sheets (SDS) indicate that **Isosakuranetin** does not meet the criteria for hazardous classification, others classify it as harmful if swallowed.[1][2][3] Therefore, a cautious approach to handling is warranted. The primary route of potential exposure is through inhalation of the powder or accidental ingestion.

The following table summarizes the recommended Personal Protective Equipment (PPE) for handling **Isosakuranetin**.

| PPE Category | Item | Specifications | Rationale |
|------------------------|---|-------------------------|--|
| Hand Protection | Nitrile Gloves | Disposable, powder-free | Prevents skin contact and absorption. |
| Eye Protection | Safety Glasses with Side Shields or Goggles | ANSI Z87.1-rated | Protects eyes from dust particles and splashes. |
| Respiratory Protection | N95 Respirator or higher | NIOSH-approved | Recommended when handling the powder outside of a fume hood to prevent inhalation. |
| Body Protection | Laboratory Coat | Standard | Protects skin and clothing from contamination. |

Operational Plan: From Receipt to Experimentation

A systematic approach to handling **Isosakuranetin** is critical for safety and experimental accuracy.

Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.
- Store **Isosakuranetin** in a cool, dry, and well-ventilated area, away from incompatible materials.
- Recommended storage temperatures from suppliers vary, with some suggesting room temperature and others -20°C for long-term stability of solutions.^[4] Always refer to the supplier's specific instructions.

Weighing and Aliquoting

- Perform all weighing and handling of powdered **Isosakuranetin** within a chemical fume hood to minimize inhalation risk.

- Use appropriate tools (e.g., spatulas, weigh paper) to handle the powder.
- Prepare stock solutions by dissolving **Isosakuranetin** in a suitable solvent such as DMSO.
[\[5\]](#)[\[6\]](#)

Experimental Use

- When using solutions of **Isosakuranetin**, wear standard laboratory PPE (lab coat, gloves, and safety glasses).
- Avoid generating aerosols.
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.

Disposal Plan

Proper disposal of **Isosakuranetin** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

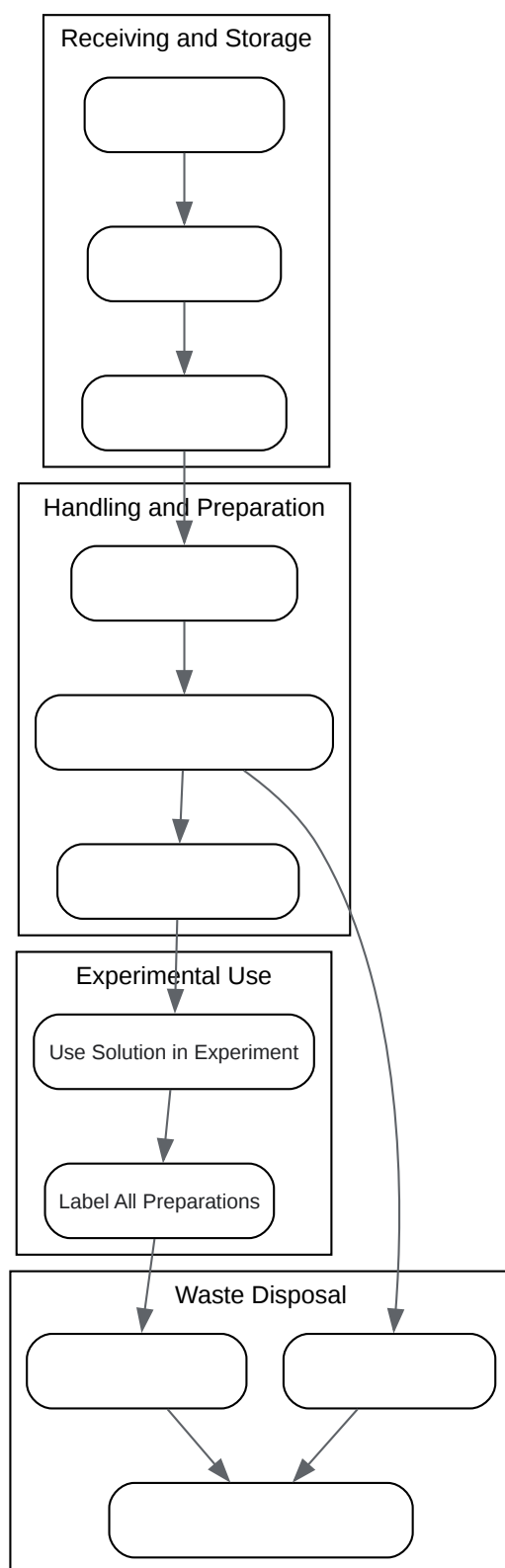
- Solid Waste: Collect unused **Isosakuranetin** powder and any materials heavily contaminated with the powder (e.g., weigh boats, contaminated paper towels) in a dedicated, labeled hazardous waste container.
- Liquid Waste: Dispose of solutions containing **Isosakuranetin** in a designated hazardous liquid waste container. Do not pour down the drain.
- Contaminated Sharps: Dispose of any sharps (e.g., needles, pipette tips) contaminated with **Isosakuranetin** in a designated sharps container.
- Empty Containers: Rinse empty containers with a suitable solvent three times before disposal. Collect the rinsate as hazardous liquid waste.

Quantitative Data Summary

| Property | Value | Source |
|---------------------|--|-----------|
| Molecular Weight | 286.28 g/mol | [7][8] |
| CAS Number | 480-43-3 | [1][3] |
| Solubility in DMSO | 25 - 57 mg/mL | [5][6][9] |
| Storage (Powder) | Room temperature or as specified by supplier | [4] |
| Storage (Solutions) | -20°C for 1 month, -80°C for 6 months | [4] |

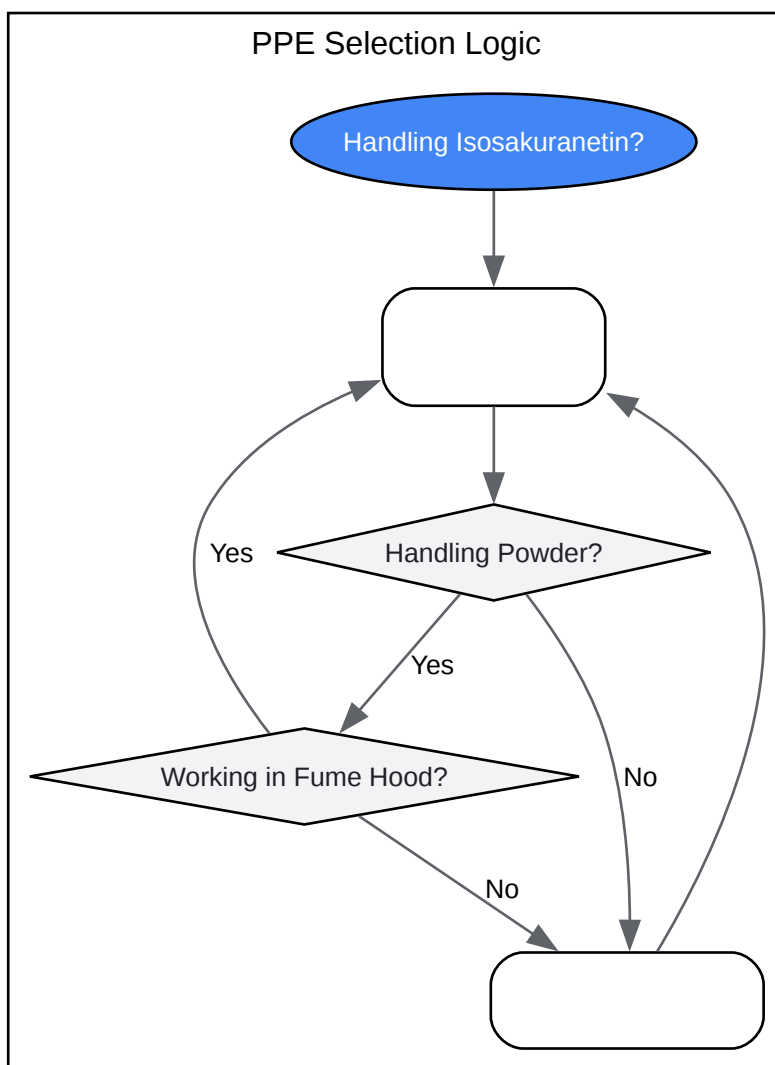
Visual Workflows

The following diagrams illustrate the key procedural workflows for handling **Isosakuranetin** safely.



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Caption: Workflow for the safe handling of **Isosakuranetin**.



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Caption: Logic for selecting appropriate PPE.

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